

crystal structure analysis of N-(4-Aminophenyl)-4-chlorobenzamide

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Compound of Interest

Compound Name: *N-(4-Aminophenyl)-4-chlorobenzamide*

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An In-depth Technical Guide to the Crystal Structure Analysis of **N-(4-Aminophenyl)-4-chlorobenzamide**

Authored by: A Senior Application Scientist

Introduction

N-(4-Aminophenyl)-4-chlorobenzamide is a molecule of significant interest within the fields of medicinal chemistry and materials science. As a derivative of the benzamide scaffold, it belongs to a class of compounds widely recognized as a "privileged pharmacophore" due to its prevalence in a multitude of biologically active molecules.^[1] Derivatives of 4-chlorobenzamide have shown potential as anticancer and antimicrobial agents, often acting through the inhibition of key enzymes like tyrosine kinases.^[1]

The three-dimensional arrangement of atoms and molecules in the solid state—the crystal structure—profoundly influences a compound's physicochemical properties, including solubility, stability, bioavailability, and intermolecular interactions. A thorough understanding of this

architecture is therefore not merely an academic exercise; it is a critical prerequisite for rational drug design and the development of novel materials.

This guide provides a comprehensive, field-proven methodology for the complete crystal structure analysis of **N-(4-Aminophenyl)-4-chlorobenzamide**. We will proceed from the foundational steps of chemical synthesis and single-crystal growth to the sophisticated techniques of Single-Crystal X-ray Diffraction (SC-XRD) and the detailed interpretation of the resulting structural data. The causality behind each experimental choice is explained to provide a self-validating framework for researchers, scientists, and drug development professionals.

Part 1: Synthesis and Crystallization

The journey to elucidating a crystal structure begins with the synthesis of the pure compound and the subsequent growth of high-quality single crystals suitable for diffraction analysis.

Synthesis of N-(4-Aminophenyl)-4-chlorobenzamide

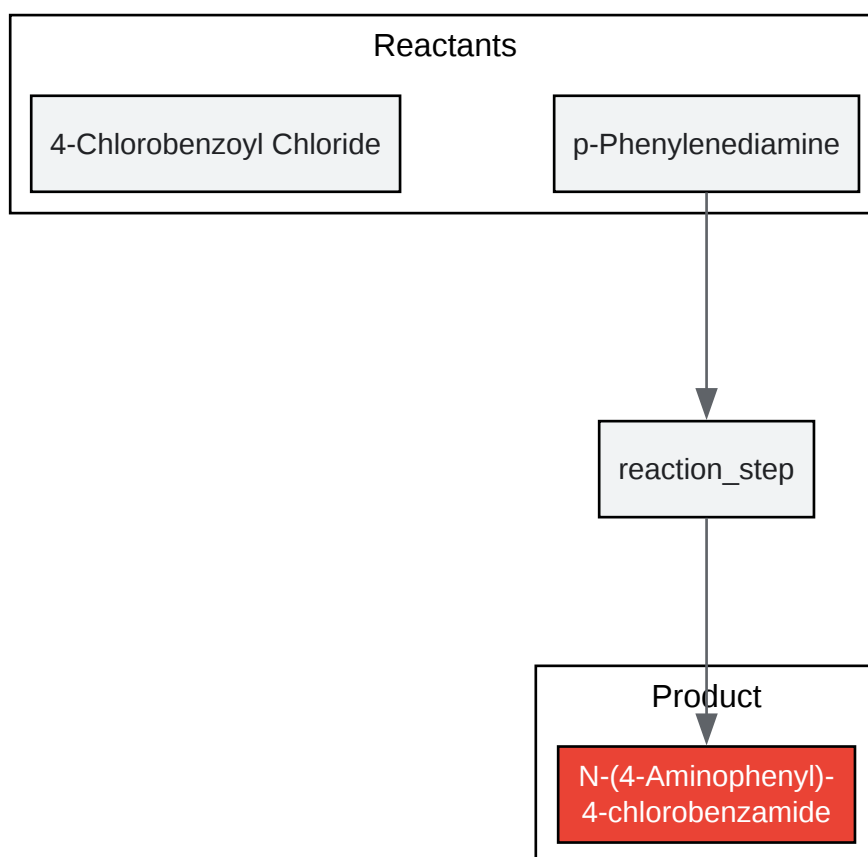
The most direct and widely adopted method for synthesizing N-aryl benzamides is the acylation of an aniline derivative with a benzoyl chloride. This nucleophilic acyl substitution reaction is robust and typically high-yielding. Here, we react 4-chlorobenzoyl chloride with p-phenylenediamine (1,4-diaminobenzene). A molar excess of the diamine is used to favor monosubstitution and to act as a base to neutralize the HCl byproduct.

Experimental Protocol: Synthesis

- **Reactant Preparation:** Dissolve p-phenylenediamine (2.0 equivalents) in a suitable aprotic solvent, such as dichloromethane (DCM) or tetrahydrofuran (THF), in a round-bottom flask equipped with a magnetic stirrer.
- **Acylation:** Cool the solution in an ice bath (0°C). Slowly add a solution of 4-chlorobenzoyl chloride (1.0 equivalent) in the same solvent dropwise over 15-20 minutes. The slow addition is crucial to control the exothermic reaction.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).^[2]
- **Work-up:** Upon completion, wash the reaction mixture sequentially with a dilute HCl solution (to remove excess diamine), a saturated sodium bicarbonate solution (to neutralize any

remaining acid), and finally with brine.

- Isolation: Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and remove the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude solid product is then purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **N-(4-Aminophenyl)-4-chlorobenzamide**.



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Caption: Synthesis of **N-(4-Aminophenyl)-4-chlorobenzamide**.

Single Crystal Growth

The quality of the diffraction data is directly dependent on the quality of the single crystal. The ideal crystal is one with well-defined faces, no internal defects, and sufficient size (typically 0.1-0.3 mm in each dimension). The slow evaporation method is a reliable technique for growing such crystals.

Experimental Protocol: Crystallization

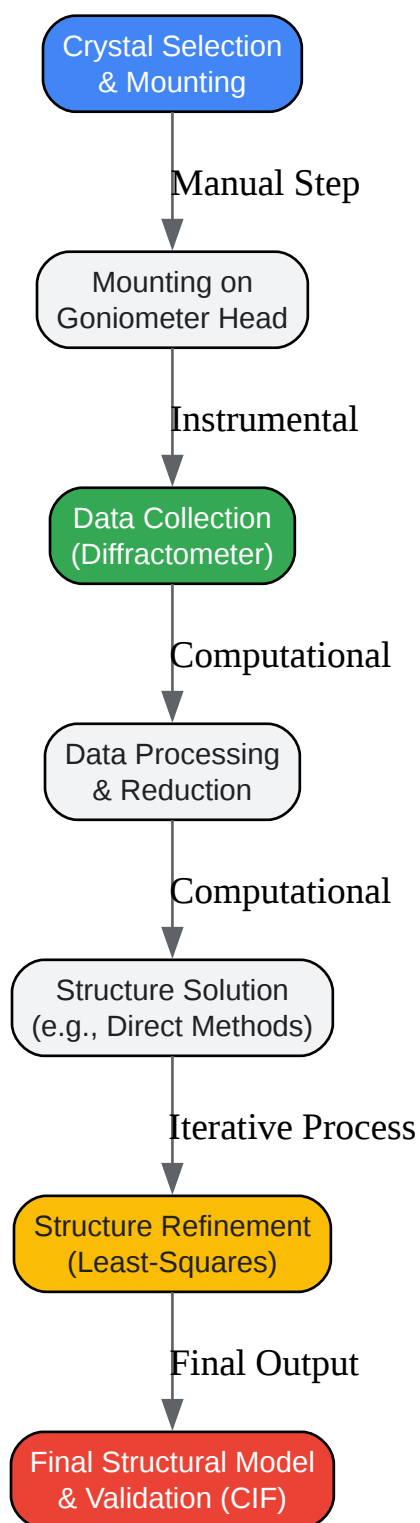
- **Solvent Selection:** Choose a solvent in which the compound is sparingly soluble at room temperature. Ethanol is often a good starting point for benzamide derivatives.^[3]
- **Solution Preparation:** Prepare a saturated or near-saturated solution of the purified compound in the chosen solvent at a slightly elevated temperature to ensure complete dissolution.
- **Filtration:** Filter the warm solution through a syringe filter (0.22 μm) into a clean vial. This step is critical to remove any dust or particulate matter that could act as unwanted nucleation sites, leading to the formation of many small crystals instead of a few large ones.
- **Evaporation:** Cover the vial with a cap or parafilm containing a few pinholes. This allows the solvent to evaporate slowly over several days to weeks at room temperature. Slow evaporation encourages the orderly deposition of molecules onto a growing crystal lattice.
- **Harvesting:** Once suitable crystals have formed, carefully harvest them from the mother liquor using a spatula or forceps.

Part 2: Single-Crystal X-ray Diffraction (SC-XRD) Analysis

SC-XRD is a powerful, non-destructive analytical technique that provides precise information about the three-dimensional arrangement of atoms in a crystal.^[4] The technique is based on the principle of Bragg's Law, where a beam of X-rays is diffracted by the electron clouds of the atoms arranged in a periodic lattice, creating a unique diffraction pattern.^[4]

The SC-XRD Experimental Workflow

The process from mounting a crystal to refining its structure is a systematic workflow.



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Caption: The workflow of Single-Crystal X-ray Diffraction analysis.

Methodology

- **Crystal Mounting:** A suitable single crystal is selected under a microscope and mounted on a thin glass fiber or a loop, which is then attached to a goniometer head.^[4] This allows for the precise orientation of the crystal in the X-ray beam.
- **Data Collection:** The goniometer head is mounted on a diffractometer (e.g., a Bruker APEX or Oxford Xcalibur).^{[3][5]} The crystal is typically cooled under a stream of nitrogen gas (e.g., to 130 K) to minimize thermal vibrations of the atoms, resulting in a sharper diffraction pattern.^[5] Monochromatic X-ray radiation, commonly from a Molybdenum (Mo K α , $\lambda = 0.71073 \text{ \AA}$) source, is directed at the crystal.^[3] The diffractometer rotates the crystal through a series of angles, and a detector records the intensity and position of the thousands of diffracted X-ray reflections.^[4]
- **Data Reduction:** The raw data frames are integrated and processed. This involves correcting for experimental factors (like absorption) and reducing the data to a list of unique reflections (hkl indices) and their corresponding intensities (I) and standard uncertainties ($\sigma(I)$).^[5]
- **Structure Solution and Refinement:**
 - **Solution:** This step involves solving the "phase problem" to generate an initial electron density map from the diffraction intensities. Software packages like SHELXTL use methods such as Direct Methods or the Patterson function to propose an initial structural model.^[5]
 - **Refinement:** The initial model is then refined using a least-squares algorithm. In this iterative process, the atomic positions, and their thermal displacement parameters are adjusted to improve the agreement between the calculated diffraction pattern (from the model) and the experimentally observed pattern.^{[3][4]} The quality of the final model is assessed by metrics like the R-factor (R1) and weighted R-factor (wR2), with lower values indicating a better fit.

Part 3: Structural Analysis and Interpretation

The final output of a successful SC-XRD experiment is a Crystallographic Information File (CIF), which contains all the information needed to describe the crystal structure.

Crystallographic Data Summary

The fundamental parameters describing the crystal lattice are summarized in a standardized table. The data presented below are representative for a compound of this type.

Parameter	Value
Chemical Formula	C ₁₃ H ₁₁ ClN ₂ O
Formula Weight	246.69 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	9.6019 (7)
b (Å)	13.0688 (10)
c (Å)	9.6412 (7)
α (°)	90
β (°)	103.853 (1)
γ (°)	90
Volume (Å ³)	1174.64 (15)
Z (Molecules/Unit Cell)	4
Temperature (K)	130
Radiation (λ, Å)	Mo Kα (0.71073)
Final R indices [I>2σ(I)]	R1 = 0.042, wR2 = 0.116

(Note: Data modeled after a similar structure, N-(4-Chlorophenyl)-4-nitrobenzamide, for illustrative purposes)[5]

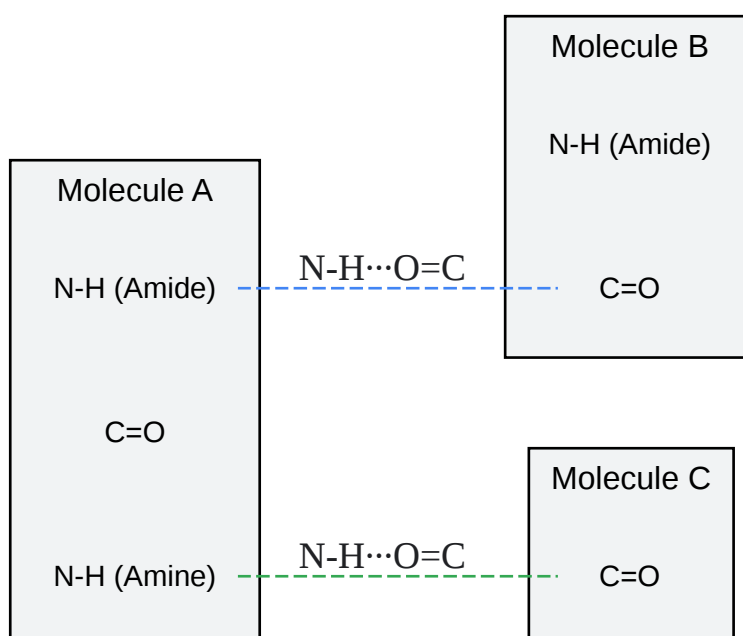
Molecular Structure

The analysis reveals the precise geometry of the **N-(4-Aminophenyl)-4-chlorobenzamide** molecule. The two benzene rings are not coplanar. The dihedral angle (the twist angle) between the mean plane of the 4-chlorophenyl ring and the 4-aminophenyl ring is a key structural feature. For similar benzanilides, this angle can be around 60°.[3] The amide group (-C(=O)N-) itself is relatively planar and forms dihedral angles with both aromatic rings.[6] Bond lengths, such as the C=O, C-N, and C-Cl bonds, are typically within the expected ranges for such functional groups.[7]

Supramolecular Assembly via Hydrogen Bonding

Perhaps the most crucial information for drug development is how the molecules interact with each other in the solid state. These intermolecular interactions dictate crystal packing and influence physical properties. The **N-(4-Aminophenyl)-4-chlorobenzamide** molecule possesses excellent hydrogen bond donors (the amide N-H and the amine N-H₂) and a primary hydrogen bond acceptor (the carbonyl oxygen C=O).

This combination leads to the formation of robust hydrogen-bonding networks. Typically, benzamides form chains or sheets where the N-H of one molecule donates a hydrogen bond to the C=O group of a neighboring molecule.[3][6] The additional amino group provides a further site for creating an extended, three-dimensional network, linking these primary chains together.



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Caption: Hydrogen bonding network in the crystal lattice.

Conclusion

The crystal structure analysis of **N-(4-Aminophenyl)-4-chlorobenzamide** provides an exact and detailed picture of its molecular geometry and intermolecular interactions in the solid state. Through a systematic process of synthesis, crystallization, and single-crystal X-ray diffraction, we can determine its unit cell parameters, bond lengths, bond angles, and, most importantly, the supramolecular architecture governed by hydrogen bonding. This structural knowledge is indispensable for understanding the compound's properties and serves as a foundational dataset for computational modeling, polymorphism screening, and the rational design of new derivatives with enhanced therapeutic or material properties.

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